

dodemorph acetate volatility and drift mitigation

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Compound Focus: Dodemorph acetate

CAS No.: 31717-87-0

Cat. No.: S569962

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Dodemorph Acetate: Core Properties & Data

The table below summarizes the key identifying and physical property information available for **dodemorph acetate**.

Property	Value / Description	Source / Context
Common Name	Dodemorph acetate [1]	
Molecular Formula	C ₂₀ H ₃₉ NO ₃ [1]	
Molecular Weight	341.5 g/mol [1]	
Chemical Class	Morpholine fungicide [1]	
Storage Condition	Store at room temperature (20 - 25 °C) [1]	Indicates stability at standard lab conditions.
Vapor Pressure	Information not found in search results	A key data gap for volatility assessment.
Henry's Law Constant	Information not found in search results	A key data gap for volatility assessment.

Drift Mitigation Strategies & Mechanisms

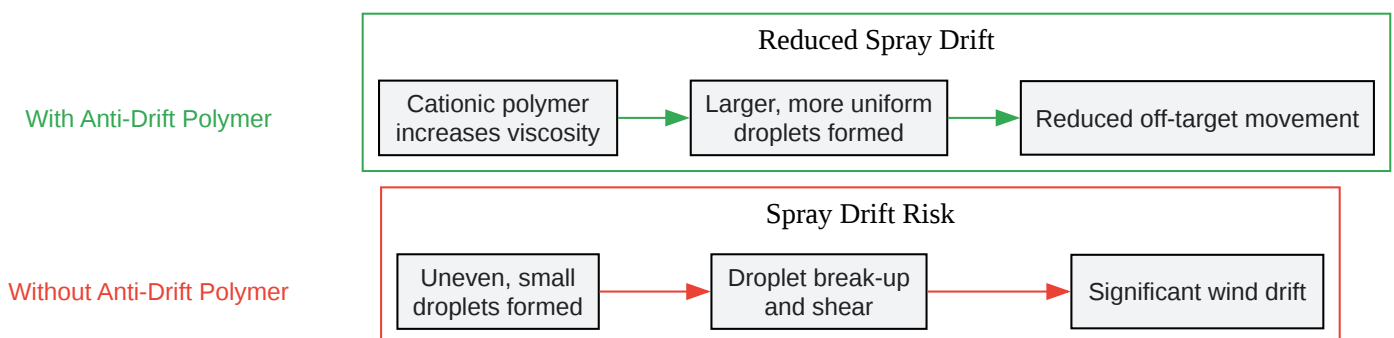
While direct data on dodemorph is limited, robust scientific and patent literature details approaches for reducing pesticide drift. The following strategies can be applied to formulations containing **dodemorph acetate**.

Use of Cationic Polymers

A prominent technological solution involves incorporating certain **cationic polymers** (polymers with a positive charge) into the spray tank mixture [2].

- **Mechanism of Action:** These polymers work primarily by increasing the **viscoelasticity** of the spray liquid. This enhances the resistance of droplets to break-up, leading to the formation of larger, more uniform droplets that are less susceptible to wind drift [2].
- **Key Requirements:** The polymer must contain at least one **quaternary nitrogen atom** in its structure for effectiveness. Examples of suitable monomers for creating such polymers include [2]:
 - Quaternary N-vinyl imidazoles (e.g., 3-methyl vinyl-imidazolium methyl sulfate)
 - Diallylamines (e.g., N,N-diallyl-N,N-dimethyl ammonium chloride)
 - Quaternary aminoalkyl acrylates/methacrylates

The diagram below illustrates how these cationic polymers function to reduce drift.



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General Formulation Principles

Other formulation strategies can also reduce the inherent volatility of active ingredients.

- **Microencapsulation:** This technique involves enclosing the pesticide within a polymeric shell, creating tiny capsules. This shell acts as a physical barrier, controlling the release of the AI and significantly reducing its initial volatility [3].
- **Use of Low-Volatility Salts and Adjuvants:** Formulating the active ingredient as a salt with low volatility or adding specific adjuvants (e.g., certain fatty acid amides) can interact with the AI and lower its vapor pressure, thereby reducing its tendency to volatilize [3].

Experimental Protocol: Drift Reduction Agent Screening

This protocol provides a methodology for evaluating the effectiveness of cationic polymers in reducing drift for a formulation containing **dodemorph acetate**.

Aim: To screen and quantify the efficacy of cationic polymers as drift control agents for a **dodemorph acetate** formulation.

Materials:

- Technical-grade **dodemorph acetate**.
- Candidate cationic polymers (e.g., Polyquaternium derivatives).
- Surfactants and other formulation aids.
- Laser diffraction particle size analyzer.
- Wind tunnel apparatus.
- Patternator or collection papers.
- Standard laboratory glassware and stirring equipment.

Methodology:

- **Formulation Preparation:**
 - Prepare a series of trial formulations with a constant concentration of **dodemorph acetate**.
 - Vary the type and concentration of the cationic polymer (e.g., 0.1%, 0.5%, 1.0% w/w).
 - Include a control formulation without any polymer.

- **Droplet Size Analysis:**

- Use a laser diffraction analyzer to measure the **Droplet Size Spectrum (Dv10, Dv50, Dv90)** of each formulation.
- **Key Metric:** Calculate the **Volume Median Diameter (VMD, Dv50)**. A higher VMD indicates a coarser spray with lower drift potential.

- **Wind Tunnel Testing:**

- Spray the formulations in a controlled wind tunnel under standardized conditions (wind speed, nozzle type, pressure).
- Use a patternator or sensitive collection papers downwind to collect the spray.
- **Key Metric:** Measure the **Drift Potential** by quantifying the percentage of the total spray volume that drifts beyond a specified downwind distance.

Data Interpretation: Compare the VMD and Drift Potential of the polymer-containing formulations against the control. Effective polymers will show a statistically significant increase in VMD and a decrease in Drift Potential.

Technical Support FAQs

Q1: What is the most critical property to look for in a drift control agent for aqueous sprays? The agent should be a **water-soluble polymer containing quaternary nitrogen atoms**. This chemical structure is proven to effectively increase droplet size and reduce driftable fines [2].

Q2: We are developing a new formulation. Should we prioritize microencapsulation or tank-mix adjuvants for drift control? This depends on the development stage and goal.

- **Microencapsulation** is a built-in, robust solution that reduces volatility and can offer controlled release. It is ideal for a final, proprietary product but requires complex R&D [3].
- **Tank-mix adjuvants** (like cationic polymers) offer flexibility and are easier to test and adopt for existing formulations. They are excellent for rapid screening and solving drift issues without reformulating the core product [2].

Q3: How can we experimentally verify if our formulation has a volatility problem? A direct method is the **Volatility Chamber Test**. Place a known amount of formulation in an open container inside a sealed chamber (e.g., a desiccator). Maintain a controlled temperature and airflow. After a set period, analyze the AI

collected on traps (e.g., polyurethane foam or resin) placed within the chamber to quantify the amount that has volatilized.

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References

1. Dodemorph acetate [esslabshop.com]
2. WO2021043642A1 - Polymers for spray drift control of pesticide ... [patents.google.com]
3. Formulation of clomazone having reduced volatility [patents.justia.com]

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